

# Propylparaben sodium temperature stability

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Propylparaben Sodium

CAS No.: 35285-69-9

Cat. No.: S742810

[Get Quote](#)

## Stability & Handling Specifications

The table below summarizes the key physical and chemical stability data for **propylparaben sodium**:

Property	Specification / Value
Maximum Handling Temperature	80°C [1]
pH Stability Range	3.0 - 11.0 [1]
Appearance	White powder [1]
Recommended Use Level	0.1 - 0.3% (of total formulation weight) [1]
Water Solubility	Soluble in cold water (up to ~50%) [1]

A critical point for experimental success is its **pH-dependent solubility**. While highly soluble in cold water as a sodium salt, it can revert to the less-soluble ester form if added to a final formulation with an acidic pH [1].

## Experimental Protocols & Troubleshooting

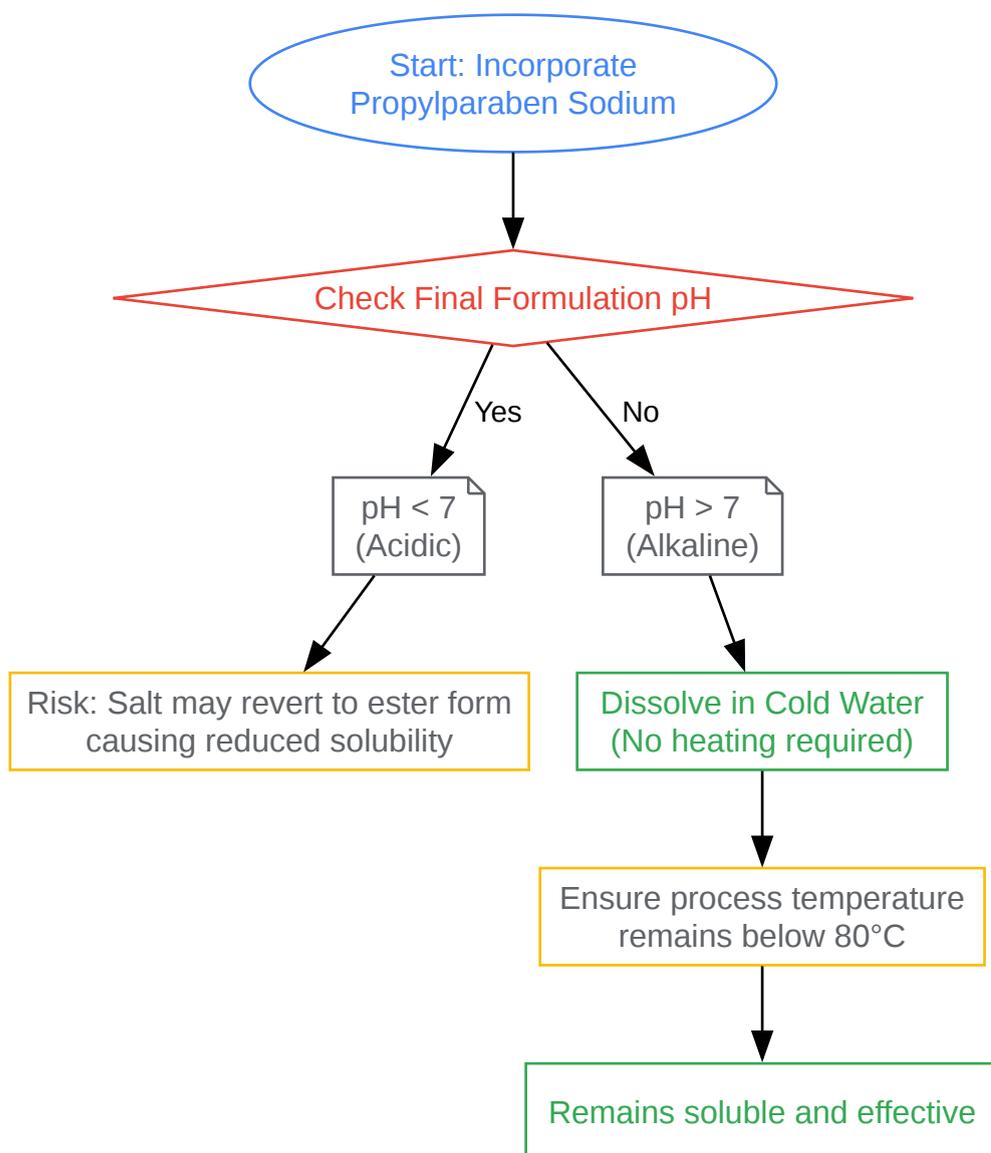
Here are answers to common experimental questions, based on the gathered information.

## How do I incorporate propylparaben sodium into my formulation correctly?

For aqueous formulations, you can leverage its cold-water solubility [1]:

- **Dissolve Directly:** Add the powder directly to the water phase of your formulation at room temperature. No heating is necessary.
- **Avoid Pre-heating:** Dissolving it in a heated water phase is not required and should be avoided as you approach the maximum handling temperature of 80°C.

The following workflow outlines the key decision points for successful incorporation:



[Click to download full resolution via product page](#)

## What analytical methods can I use to assay propylparaben sodium in a formulation?

A stability-indicating Reverse-Phase Ultra-Performance Liquid Chromatography (RP-UPLC) method is commonly used for precise quantification, even in the presence of degradation products [2] [3].

- **Recommended Stationary Phase:** Acquity UPLC BEH C18 column (e.g., 50 x 2.1 mm, 1.7  $\mu$ m) [2] [3].
- **Mobile Phase:** Methods vary, but one validated approach uses a gradient or mixture of:

- **Solvent A:** 0.1% perchloric acid in water [2] or a triethylamine buffer (pH 2.5) [3].
- **Solvent B:** Methanol or a mixture of acid and methanol [2] [3].
- **Detection Wavelength:** 240 nm [2] or 252 nm [3].
- **Key Validation Parameters:** These methods are validated for specificity, linearity, accuracy, and precision, confirming they are suitable for stability testing [2] [3].

## My formulation shows microbial growth despite adding the preservative. What could be wrong?

- **Check the pH:** If your formulation is acidic, the water-soluble sodium salt may have reverted to the parent propylparaben ester, which has lower solubility and reduced antimicrobial efficacy [1].
- **Spectrum of Activity:** **Propylparaben sodium** is generally more effective against fungi (yeasts and molds) than bacteria [1]. An additional antibacterial preservative might be necessary for formulations prone to bacterial contamination [1].
- **Confirm Concentration:** Ensure the final concentration in your product is within the recommended 0.1-0.3% range [1].

## Key Experimental Considerations

- **Storage:** Store the raw material in a sealed, inert container to maintain stability [1].
- **Solution Stability:** Note that aqueous solutions of **propylparaben sodium** are not long-term stable at alkaline pH [1]. Prepare fresh solutions when needed.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. SODIUM PROPYL PARABEN - Ataman Kimya [atamanchemicals.com]
2. A validated stability-indicating reversed-phase-UPLC ... [pubmed.ncbi.nlm.nih.gov]
3. Validated Stability-indicating Reverse-phase Ultra ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Propylparaben sodium temperature stability]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b742810#propylparaben-sodium-temperature-stability>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)